

A Comprehensive Technical Guide to 2,3,4-Trimethoxycinnamic Acid

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Compound of Interest

Compound Name: 2,3,4-Trimethoxycinnamic acid

Cat. No.: B176962

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This technical guide serves as an in-depth resource for researchers, scientists, and drug development professionals, providing essential information on the chemical properties, synthesis, and potential biological activities of **2,3,4-Trimethoxycinnamic acid**.

Core Chemical and Physical Data

2,3,4-Trimethoxycinnamic acid is a substituted derivative of cinnamic acid. The key quantitative data for this compound are summarized below.

Property	Value	Citations
CAS Number	33130-03-9	[1][2]
Molecular Weight	238.24 g/mol	[2]
Molecular Formula	C ₁₂ H ₁₄ O ₅	[2]
Synonyms	3-(2,3,4-Trimethoxyphenyl)acrylic acid	[1]

Synthesis of 2,3,4-Trimethoxycinnamic Acid

The primary route for the synthesis of **2,3,4-Trimethoxycinnamic acid** is through a Knoevenagel condensation reaction. This method involves the reaction of 2,3,4-trimethoxybenzaldehyde with malonic acid.

Experimental Protocol: Knoevenagel Condensation

This protocol outlines a general procedure for the synthesis of **2,3,4-Trimethoxycinnamic acid**.

Materials:

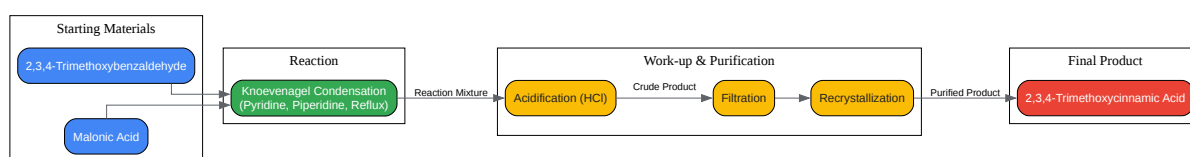
- 2,3,4-trimethoxybenzaldehyde
- Malonic acid
- Pyridine (as a basic solvent and catalyst)
- Piperidine (as a catalyst)
- Ethanol
- Hydrochloric acid (for acidification)
- Ethyl acetate (for extraction)
- Anhydrous sodium sulfate (for drying)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 2,3,4-trimethoxybenzaldehyde in a minimal amount of pyridine.
- **Addition of Reagents:** To this solution, add an equimolar amount of malonic acid and a catalytic amount of piperidine.
- **Reaction Conditions:** Heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Pour the reaction mixture into a beaker containing crushed ice and acidify with dilute hydrochloric acid to precipitate the crude product.

- Isolation and Purification: Collect the precipitate by vacuum filtration and wash it with cold water. The crude **2,3,4-Trimethoxycinnamic acid** can be further purified by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture.
- Drying: Dry the purified crystals under vacuum to obtain the final product.

Synthesis Workflow



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Caption: Workflow for the synthesis of **2,3,4-Trimethoxycinnamic acid**.

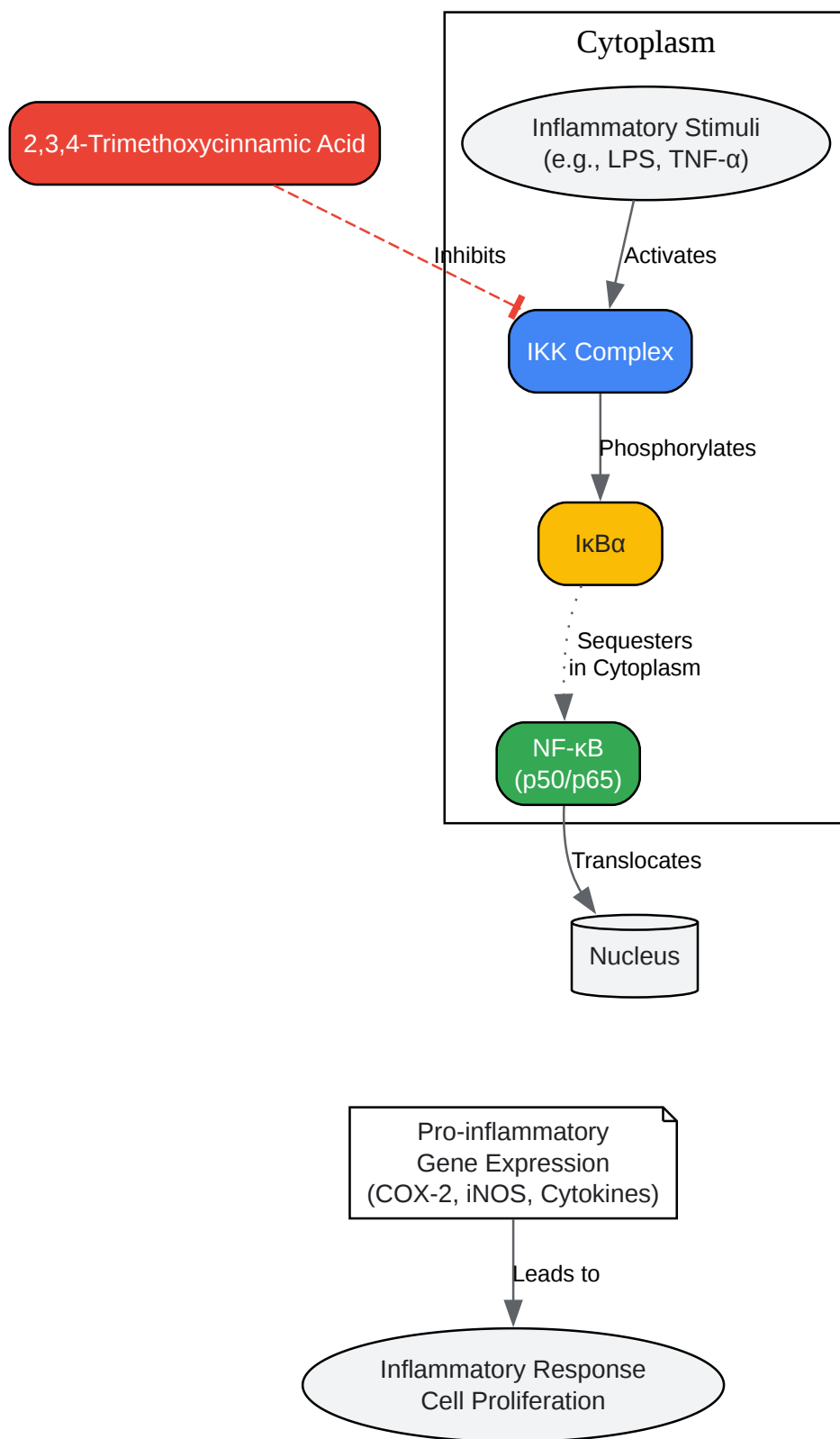
Potential Biological Activities and Signaling Pathways

While extensive research has been conducted on the biological activities of the isomeric 3,4,5-Trimethoxycinnamic acid, specific data for the 2,3,4-isomer is less prevalent in the scientific literature. However, based on the activities of related cinnamic acid derivatives, **2,3,4-Trimethoxycinnamic acid** may exhibit a range of pharmacological effects, including anti-inflammatory, anticancer, and neuromodulatory activities.

Potential Anti-Inflammatory and Anticancer Mechanisms

Many cinnamic acid derivatives exert their anti-inflammatory and anticancer effects by modulating key signaling pathways involved in cellular inflammation and proliferation. A potential mechanism of action for **2,3,4-Trimethoxycinnamic acid** could involve the inhibition

of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway.



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References

- 1. Research progress in the biological activities of 3,4,5-trimethoxycinnamic acid (TMCA) derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Natural Sources, Pharmacokinetics, Biological Activities and Health Benefits of Hydroxycinnamic Acids and Their Metabolites - PMC [pmc.ncbi.nlm.nih.gov]
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